

Solubility and melting point of 5-Bromo-2-chlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-chlorophenol

Cat. No.: B068879

[Get Quote](#)

Physicochemical Properties of 5-Bromo-2-chlorophenol

5-Bromo-2-chlorophenol is a halogenated phenol derivative with applications as a building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] It is also noted for its antimicrobial properties, leading to its use as a disinfectant and preservative.^[1] The compound typically appears as a white to off-white or light yellow crystalline powder.^{[1][2]}

Quantitative Data Summary

The key physical and chemical properties of **5-Bromo-2-chlorophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	183802-98-4	[1][2][3]
Molecular Formula	C ₆ H ₄ BrClO	[1][3][4]
Molecular Weight	207.45 g/mol	[1][3]
Melting Point	54-60 °C	[2]
56-58 °C	[4]	
57 °C	[5]	
Appearance	White to off-white crystalline powder	[1]
Light yellow powder	[1]	
White to cream to yellow to pale orange to pale brown crystals or powder	[2]	
Solubility in Water	Sparsingly soluble	[1]

Experimental Protocols

Accurate determination of melting point and solubility is crucial for compound identification, purity assessment, and formulation development. The following sections detail standard experimental methodologies.

Melting Point Determination Protocol (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting point range.[6][7] The capillary method is a widely used technique for this determination.[8]

Objective: To determine the melting point range of a solid sample of **5-Bromo-2-chlorophenol**.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **5-Bromo-2-chlorophenol** sample (must be completely dry)
- Spatula
- Mortar and pestle (optional, for powdering)
- Long glass tube for packing

Procedure:

- Sample Preparation:
 - Ensure the **5-Bromo-2-chlorophenol** sample is completely dry, as residual solvent can act as an impurity and affect the melting range.[9]
 - If the sample consists of large crystals, gently crush it into a fine powder using a spatula or a mortar and pestle.
 - Load the capillary tube by pressing the open end into the powdered sample.[6]
- Packing the Sample:
 - Invert the capillary tube and tap it gently on a hard surface to cause the solid to fall to the sealed end.[9]
 - To ensure dense packing, drop the capillary tube (sealed end down) through a long, narrow glass tube onto the benchtop several times.[6][9]
 - The packed sample height should be 2-3 mm. A larger sample size can lead to an artificially broad melting range.[9]
- Measurement:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.[9]

- Set the apparatus to heat rapidly to a temperature approximately 15-20°C below the expected melting point (based on literature values, ~54-60°C).
- Once this temperature is reached, adjust the heating rate to a slow increase of 1-2°C per minute to ensure thermal equilibrium between the sample, thermometer, and heating block.^{[6][7]}
- Observe the sample through the magnifying eyepiece.
- Data Recording:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last crystal of the solid melts completely (the end of the melting range).
 - The recorded data should be presented as a range (e.g., 56°C - 58°C).

Aqueous Solubility Determination Protocol (Qualitative)

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. For drug development, understanding aqueous solubility is fundamental.

Objective: To qualitatively assess the solubility of **5-Bromo-2-chlorophenol** in water.

Apparatus and Materials:

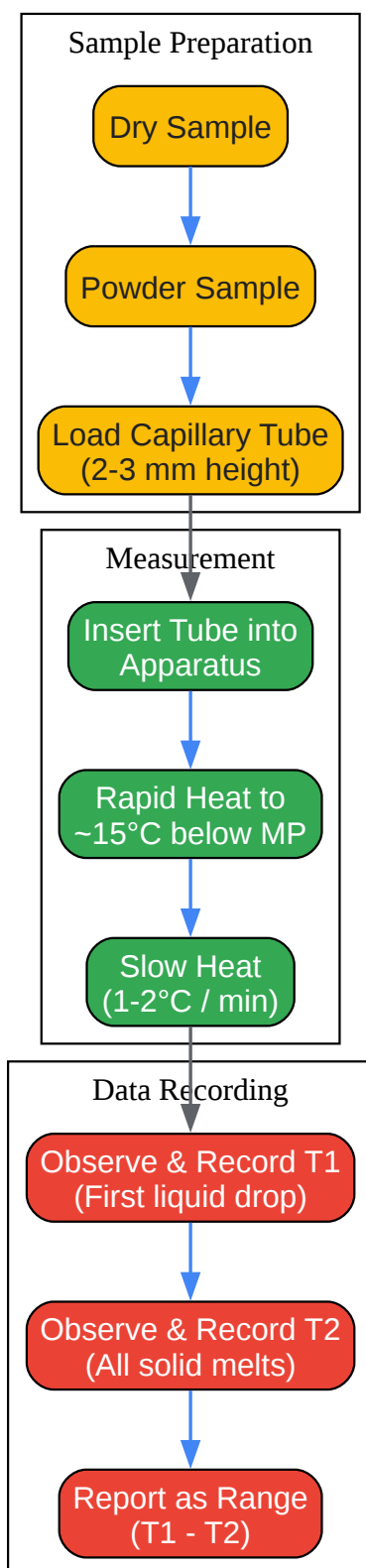
- Small test tubes
- **5-Bromo-2-chlorophenol** sample
- Distilled or deionized water
- Spatula or weighing scale
- Vortex mixer or shaker

Procedure:

- Sample Preparation:
 - Place a small, pre-weighed amount of **5-Bromo-2-chlorophenol** (e.g., 10-25 mg) into a clean, dry test tube.[\[10\]](#)
- Solvent Addition:
 - Add a defined volume of water (e.g., 1 mL) to the test tube in small portions.[\[10\]](#)
- Mixing:
 - After each addition of water, cap the test tube and shake it vigorously for at least 60 seconds to facilitate dissolution.[\[10\]](#)[\[11\]](#) A vortex mixer can be used for more consistent agitation.
- Observation:
 - Visually inspect the solution against a contrasting background.
 - If the solid completely disappears, forming a clear, homogenous solution, the compound is considered soluble under these conditions.
 - If solid particles remain suspended or settled at the bottom, the compound is classified as sparingly soluble or insoluble.[\[1\]](#)
- Classification:
 - The solubility can be roughly classified based on the amount of solvent required. Since **5-Bromo-2-chlorophenol** is known to be sparingly soluble, it is not expected to dissolve completely in small volumes of water.

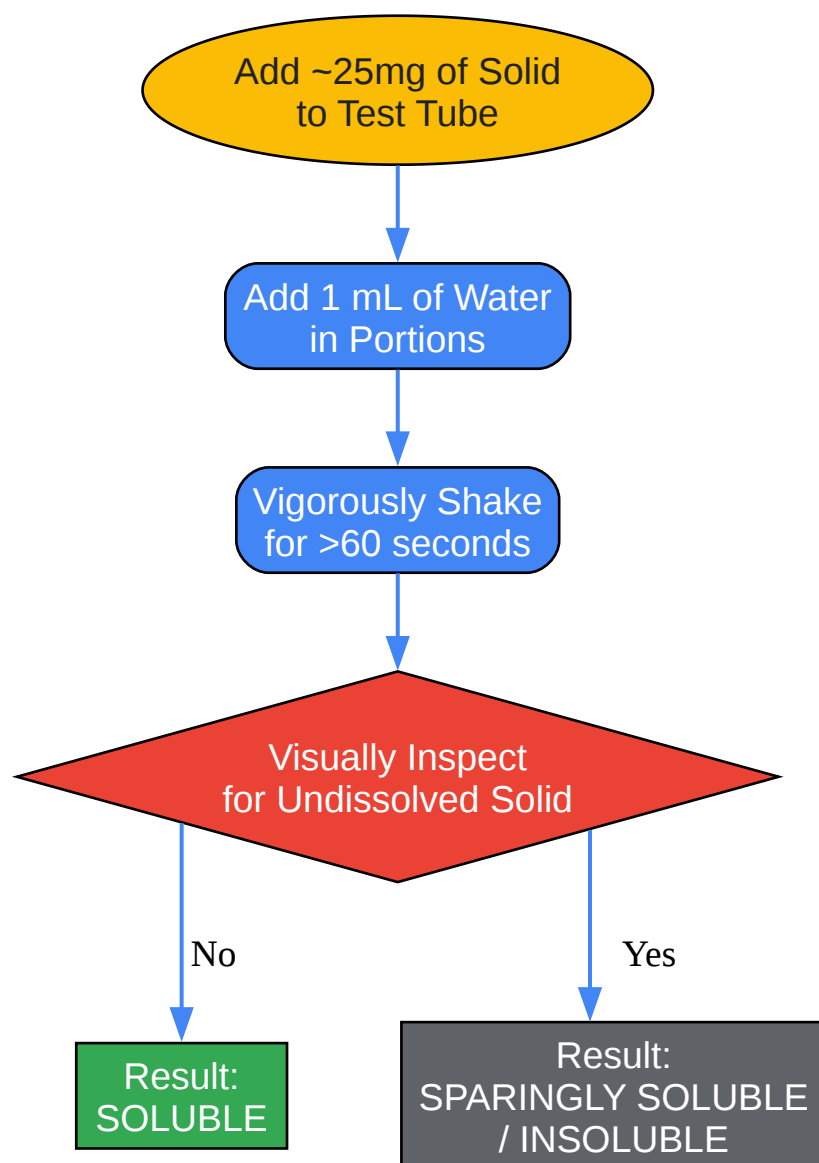
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the experimental workflows and key theoretical concepts.



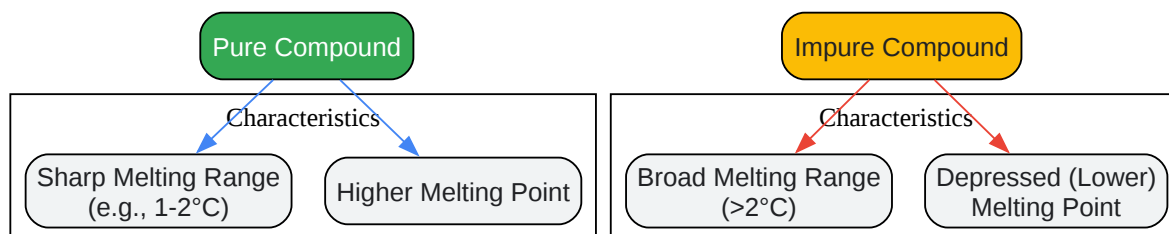
[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Qualitative Solubility Assessment.



[Click to download full resolution via product page](#)

Caption: Relationship between Compound Purity and Melting Point.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 5-Bromo-2-chlorophenol, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 5-Bromo-2-chlorophenol | C₆H₄BrClO | CID 820392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Bromo-2-chlorophenol, 98+% | Fisher Scientific [fishersci.ca]
- 5. 5-bromo-2-chlorophenol [stenutz.eu]
- 6. Determination of Melting Point [wiredchemist.com]
- 7. chem.ucalgary.ca [chem.ucalgary.ca]
- 8. westlab.com [westlab.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. chem.ws [chem.ws]
- To cite this document: BenchChem. [Solubility and melting point of 5-Bromo-2-chlorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068879#solubility-and-melting-point-of-5-bromo-2-chlorophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com